

# 2-Chloro-5-methylaniline hydrochloride physical properties

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## Compound of Interest

Compound Name:	2-Chloro-5-methylaniline hydrochloride
CAS No.:	62224-71-9
Cat. No.:	B8766055

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## Technical Guide: 2-Chloro-5-methylaniline Hydrochloride

CAS (Free Base): 95-81-8 | Formula:  $C_7H_8ClN \cdot HCl$  | MW: 178.06 g/mol (Salt)

### Executive Summary & Chemical Identity

**2-Chloro-5-methylaniline hydrochloride** is the acid salt form of the aromatic amine 2-chloro-5-methylaniline (also known as 6-chloro-m-toluidine). While the free base is a low-melting solid (often liquid at warm ambient temperatures) prone to oxidation, the hydrochloride salt is a stable, crystalline solid used primarily to enhance water solubility for diazotization reactions and to improve shelf-life stability.

### Chemical Nomenclature & Identifiers

Identifier	Detail
IUPAC Name	2-Chloro-5-methylanilinium chloride
Common Synonyms	6-Chloro-m-toluidine HCl; 2-Amino-4-chlorotoluene hydrochloride (Note: Often confused, see Isomer Alert below)
CAS Number	95-81-8 (Free Base); Salt often cited as intermediate without unique CAS in broad catalogs
SMILES	<chem>CC1=CC(=C(C=C1)Cl)N.Cl</chem>
InChI Key	HPSCXFOQUFPEPE-UHFFFAOYSA-N (Base)



**⚠ ISOMER ALERT:** Do not confuse with 2-Amino-4-chlorotoluene hydrochloride (CAS 6259-42-3).

- *Target Compound (2-Cl, 5-Me): Chlorine is ortho to the amine; Methyl is meta.*
- *Isomer (2-Me, 5-Cl): Methyl is ortho to the amine; Chlorine is meta.*
- *Isomer (2-Me, 4-Cl): Methyl is ortho; Chlorine is para. Verify the substitution pattern using NMR or specific melting points before use.*

## Physical & Thermal Properties

The hydrochloride salt significantly alters the physical state of the molecule compared to its free base, raising the melting point and inverting the solubility profile.

## Comparative Properties Table

Property	Free Base (2-Chloro-5-methylaniline)	Hydrochloride Salt (Theoretical/Experimental)
Physical State	Crystalline powder or fused solid	White to off-white crystalline solid
Melting Point	29–30 °C (Lit.) [1, 2]	>200 °C (Decomposes) Typical for aniline salts
Boiling Point	228–230 °C	N/A (Sublimes/Decomposes before boiling)
Density	~1.17 g/cm <sup>3</sup> (Predicted)	~1.3–1.4 g/cm <sup>3</sup> (Bulk solid estimate)
pKa (Conjugate Acid)	~3.5–4.0 (Estimated)	N/A (Salt dissociates)
Hygroscopicity	Low	Moderate (often handled under inert gas)

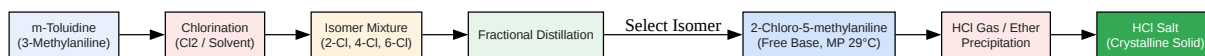
## Solubility Profile

- Water: The free base is practically insoluble (LogP ~2.23). The hydrochloride salt is soluble in water, forming an acidic solution (pH < 3). This property is exploited in diazotization, where the amine must be dissolved in aqueous acid.
- Organic Solvents:
  - Base: Soluble in ethanol, ether, benzene, and chlorinated solvents.
  - Salt: Sparingly soluble in non-polar organics (ether, hexane); soluble in methanol/ethanol.

## Synthesis & Preparation Protocol

The hydrochloride salt is frequently prepared in situ or isolated to purify the amine from non-basic impurities.

## Diagram: Synthesis & Salt Formation Workflow



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Caption: Synthesis pathway from m-toluidine to the target hydrochloride salt via chlorination and selective precipitation.

## Laboratory Protocol: Salt Formation

This protocol converts the commercial free base into the stable hydrochloride salt [3, 4].

- **Dissolution:** Dissolve 10.0 g of 2-Chloro-5-methylaniline (Free Base) in 50 mL of anhydrous diethyl ether or ethyl acetate. Ensure the starting material is fully dissolved (warm slightly if ambient temp is <math><30^{\circ}\text{C}</math>).
- **Acidification:**
  - **Method A (Anhydrous):** Bubble dry HCl gas through the solution with vigorous stirring. A white precipitate will form immediately.
  - **Method B (Aqueous):**[1][2] Add 4M HCl in dioxane or dropwise addition of concentrated aqueous HCl (37%) if anhydrous conditions are not strictly required (yields hydrate).
- **Precipitation:** Cool the mixture to 0–5 °C in an ice bath to maximize yield. Stir for 30 minutes.
- **Isolation:** Filter the solid under vacuum using a sintered glass funnel.
- **Washing:** Wash the filter cake with cold ether (2 x 10 mL) to remove unreacted free base and impurities.
- **Drying:** Dry the solid in a vacuum desiccator over  $\text{P}_2\text{O}_5$  or KOH pellets to remove traces of acid and solvent.

## Spectral Characteristics

Identification of the specific isomer relies on NMR coupling constants, which distinguish the 2,5-substitution pattern from other isomers.

Technique	Characteristic Signals (Expected)
$^1\text{H}$ NMR (DMSO- $d_6$ )	$\delta$ 2.25 (s, 3H, Ar-CH $_3$ ); $\delta$ 7.0–7.4 (m, 3H, Ar-H); $\delta$ 9.0–10.0 (br s, 3H, -NH $_3^+$ ). Key Splitting: Look for meta coupling between H at C4 and C6, and ortho coupling between H at C3 and C4.
IR Spectroscopy	~2800–3000 $\text{cm}^{-1}$ (Broad -NH $_3^+$ stretch); ~1500–1600 $\text{cm}^{-1}$ (Aromatic C=C); ~750–800 $\text{cm}^{-1}$ (C-Cl stretch).
Mass Spectrometry	m/z 141/143 (M+ peak of free base, 3:1 ratio due to $^{35}\text{Cl}/^{37}\text{Cl}$ ). The HCl salt dissociates in MS source.

## Applications in Drug & Dye Development

The hydrochloride salt is the preferred form for reactions requiring aqueous solubility or precise stoichiometry.

- Azo Dye Synthesis:
  - The salt is dissolved in water/HCl and treated with Sodium Nitrite (NaNO $_2$ ) at 0–5°C to form the Diazonium Salt.
  - This intermediate is coupled with phenols or naphthols to create light-fast azo dyes (e.g., for textiles or histology stains).
- Pharmaceutical Intermediates:
  - Used as a building block for sulfonamide nematocides and tyrosine kinase inhibitors [5].
  - The 2-chloro-5-methyl substitution pattern provides steric bulk and lipophilicity (LogP modulation) in drug candidates.

## Safety & Handling (GHS)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity	H302/H312/H332	Harmful if swallowed, in contact with skin, or inhaled.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Target Organ	H335	May cause respiratory irritation.

Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). The free base darkens upon air exposure; the salt is more stable but should be kept desiccant-dry.

## References

- PubChem. "2-Chloro-5-methylaniline (Compound)."[3] National Library of Medicine. Accessed Feb 2026. [Link](#)
- Sigma-Aldrich. "2-Chloro-5-methylaniline Product Specification." Merck KGaA. [Link](#)
- European Patent Office. "Nematocidal Sulfonamides." EP 2427058 B1.[4] (Describes in-situ diazotization of **2-chloro-5-methylaniline hydrochloride**). [Link](#)
- United States Patent. "Alkylation and aralkylation of aromatic amines." US 4436936 A. [Link](#)
- ChemicalBook. "2-Chloro-5-methylaniline Properties and Synthesis." [Link](#)

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## Sources

- [1. Full text of "The Preparation, Properties, Chemical Behavior, and Identification of Organic Chlorine Compounds" \[archive.org\]](#)

- [2. 2-chloro-6-methyl aniline: uses and synthesis\\_Chemicalbook \[chemicalbook.com\]](#)
- [3. 2-Chloro-5-methylaniline | C7H8ClN | CID 66770 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
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